

Personal protective equipment for handling Dihexyl adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihexyl adipate*

Cat. No.: *B092136*

[Get Quote](#)

Essential Safety and Handling Guide for Dihexyl Adipate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Dihexyl adipate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

I. Personal Protective Equipment (PPE)

When handling **Dihexyl adipate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

- Eye Protection: Wear chemical splash goggles that comply with OSHA regulations.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, should be worn to prevent skin contact.[\[1\]](#)
- Body Protection: A lab coat or impervious clothing is necessary to protect against splashes and spills.[\[1\]](#) For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron is recommended.
- Respiratory Protection: If handling in a poorly ventilated area or if mists are generated, use a NIOSH/MSHA-approved respirator.[\[1\]](#) All handling should ideally occur within a chemical

fume hood to minimize inhalation exposure.[\[1\]](#)

II. Quantitative Data

The following table summarizes key physical and chemical properties of **Dihexyl adipate**.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₄ O ₄	[2]
Molecular Weight	314.5 g/mol	[2]
Appearance	Colorless liquid	[1] [2]
Melting Point	-13.8 °C to 17.5 °C	[2] [3]
Boiling Point	175 - 181 °C @ 1 torr	[2]
Flash Point	157.5 °C to 162.8 °C (325 °F)	[1] [3] [4]
Density	0.935 - 0.945 g/cm ³ @ 20°C	[2] [4]
Solubility in Water	Insoluble	[2] [3]

III. Operational Plan: Handling Dihexyl Adipate

This section outlines the step-by-step procedure for the safe handling of **Dihexyl adipate** in a laboratory environment.

A. Pre-Operational Checks

- Consult Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Dihexyl adipate**.
- Verify Engineering Controls: Ensure the chemical fume hood is functioning correctly.
- Assemble PPE: Put on all required personal protective equipment as detailed in Section I.
- Prepare Workspace: Clear the work area of any unnecessary items and ensure easy access to an emergency eyewash station and safety shower.

- Gather Materials: Have all necessary equipment and reagents for the experiment readily available.

B. Handling Procedure

- Transporting: When moving **Dihexyl adipate**, use a secondary container to prevent spills in case the primary container breaks.
- Dispensing: All dispensing and handling of **Dihexyl adipate** should be performed inside a chemical fume hood.[\[1\]](#)
- Avoid Incompatibilities: Keep **Dihexyl adipate** away from strong oxidizing acids and other incompatible materials to prevent vigorous reactions.[\[1\]](#)[\[2\]](#)
- Heating: If heating is required, use a water bath or heating mantle. Avoid open flames.

C. Post-Handling Procedures

- Secure Container: Tightly seal the **Dihexyl adipate** container after use.
- Clean Workspace: Decontaminate the work area with an appropriate cleaning agent.
- Doff PPE: Remove personal protective equipment in the correct order to avoid cross-contamination.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical.
[\[1\]](#)

IV. First Aid Measures

In the event of exposure to **Dihexyl adipate**, follow these first aid procedures immediately.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Wash the affected area with soap and water for at least 15 minutes.[\[1\]](#)[\[2\]](#)

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1]

V. Spill and Disposal Plan

A. Spill Cleanup Protocol


In the case of a **Dihexyl adipate** spill, follow these steps:

- Immediate Response:
 - Alert others in the vicinity of the spill.
 - If the spill is large or you are unsure how to handle it, evacuate the area and contact your institution's emergency response team.
- Containment:
 - For small spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent to dike the spill and prevent it from spreading.
- Cleanup:
 - Wearing appropriate PPE, carefully scoop the absorbed material into a designated, labeled waste container.
 - Use non-sparking tools if there is any risk of ignition.
- Decontamination:
 - Clean the spill area with soap and water.
 - Place all contaminated cleaning materials and PPE into a sealed, labeled container for proper disposal.

B. Waste Disposal Plan

- Waste Collection:
 - Collect all **Dihexyl adipate** waste, including contaminated materials from spills, in a clearly labeled, sealed, and chemically compatible container.
 - **Dihexyl adipate** is a non-halogenated organic liquid and should be collected in a designated waste container for this category of chemical waste.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("**Dihexyl adipate**"), and any other information required by your institution.
- Storage:
 - Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **Dihexyl adipate** down the drain.

VI. Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Dihexyl adipate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihexyl Adipate | C18H34O4 | CID 8046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dihexyl adipate(110-33-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Cas 110-33-8,Dihexyl adipate | lookchem [lookchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dihexyl adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092136#personal-protective-equipment-for-handling-dihexyl-adipate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com